

Introduction to 4-Chloro-3-methylbenzoyl Chloride: A Versatile Synthetic Intermediate

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4-Chloro-3-methylbenzoyl chloride

Cat. No.: B1601629

[Get Quote](#)

4-Chloro-3-methylbenzoyl chloride is an aromatic acyl chloride characterized by a benzene ring substituted with a chloro group at position 4 and a methyl group at position 3, relative to the benzoyl chloride moiety.^[1] Its chemical formula is C₈H₆Cl₂O, and it has a molecular weight of approximately 189.04 g/mol.^{[1][2]} The reactivity of the acyl chloride functional group makes this compound a highly versatile reagent for introducing the 4-chloro-3-methylbenzoyl group into target molecules.^[3]

This reactivity is primarily exploited in nucleophilic acyl substitution reactions, most commonly to form amides and esters by reacting with a wide range of amines and alcohols.^[3] This facility for creating new bonds is invaluable in the rapid generation of compound libraries for biological screening. The specific substitution pattern on the aromatic ring is strategically important, as it allows chemists to modulate the steric and electronic properties of the resulting molecules, a critical aspect of modern drug and agrochemical design.^[3] Consequently, it serves as a key intermediate in the synthesis of novel active pharmaceutical ingredients (APIs), agrochemicals, dyes, and advanced polymers.^{[1][3]}

The Commercial Supplier Landscape

A variety of chemical suppliers offer **4-Chloro-3-methylbenzoyl chloride**, ranging from large, well-established corporations to smaller, specialized chemical providers. The choice of supplier often depends on the required quantity, purity grade, documentation, and lead time. Below is a summary of notable commercial sources.

Supplier	Typical Purity	Notes
Sigma-Aldrich (Merck)	≥97%	A major global supplier with extensive documentation and quality control. [4]
Benchchem	Research Grade	Supplies the compound for Research Use Only, not for diagnostic or therapeutic applications. [3]
Smolecule	Not specified	Provides general chemical properties and synthesis information. [1]
Matrix Fine Chemicals	Not specified	Offers the compound in both small and large quantities upon request. [2]
BLD Pharm	Not specified	May provide analytical documentation such as NMR, HPLC, and LC-MS upon request. [5]
aldlab-chemicals	95%	Specifies a purity of 95%. [6]
Oakwood Chemical	Not specified	Lists the compound as part of its product portfolio. [7]
Apollo Scientific	97%	Provides a detailed Safety Data Sheet (SDS) with handling information. [8]

Note: This table is not exhaustive and is intended to provide a representative overview. Researchers should always request a detailed Certificate of Analysis (CoA) from their chosen supplier before purchase.

Critical Quality Attributes and Specifications

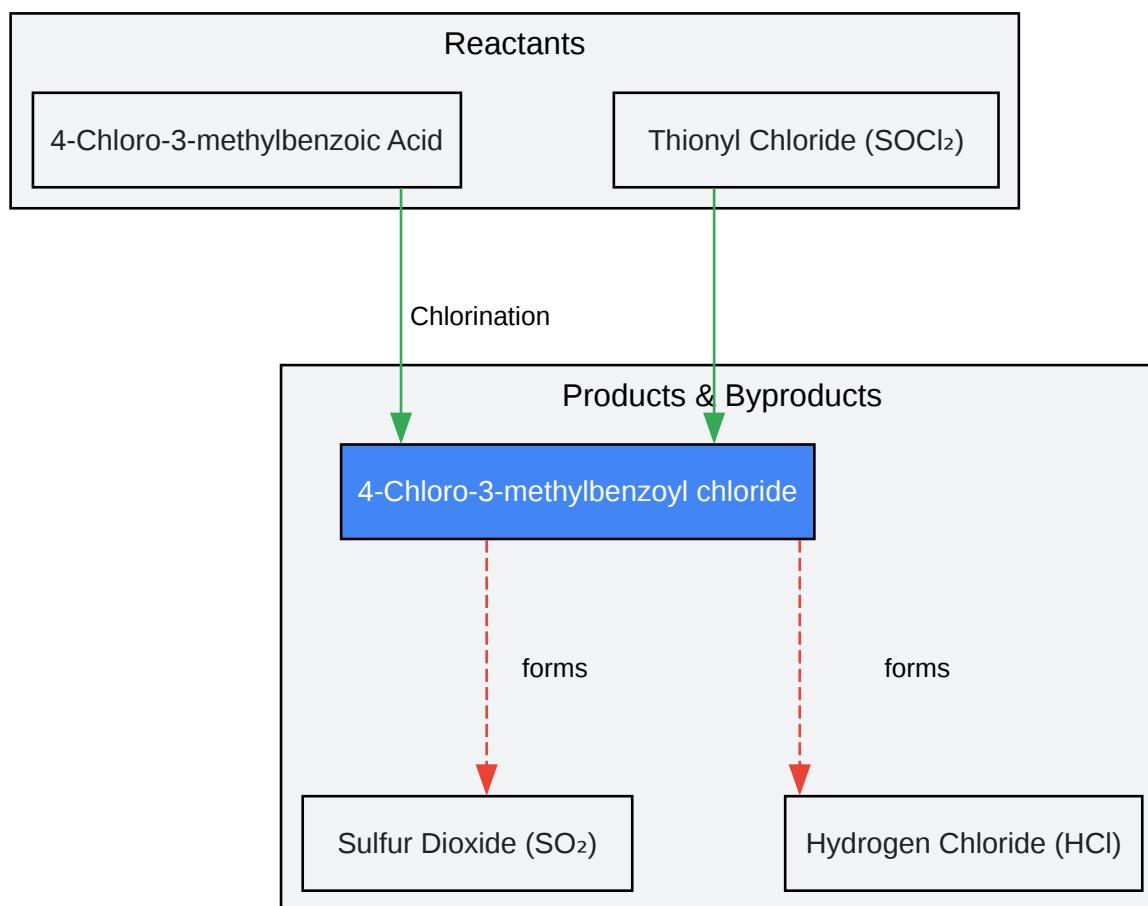
For researchers, particularly those in drug development, the purity and impurity profile of a starting material is non-negotiable. The Certificate of Analysis (CoA) is the primary document that validates the quality of a specific batch. When sourcing **4-Chloro-3-methylbenzoyl chloride**, the following parameters are critical.

Parameter	Typical Specification	Method	Rationale
Appearance	Colorless to light yellow liquid	Visual	A significant deviation in color may indicate degradation or the presence of chromophoric impurities.
Purity	≥97.0% (often by GC)	Gas Chromatography (GC) or HPLC	Ensures that the majority of the material is the desired compound, which is critical for stoichiometric calculations in subsequent reactions.
Identity	Conforms to structure	¹ H NMR, FT-IR	Confirms the chemical structure and the absence of major structural isomers.
Water Content	≤0.1%	Karl Fischer Titration	As an acyl chloride, the compound is highly reactive with water, hydrolyzing to the corresponding carboxylic acid. ^[1] Low water content is essential for stability and reactivity.

Residual Solvents	Varies by synthesis route	GC-HS	Solvents used in the final purification step (e.g., toluene, hexane) must be controlled as they can interfere with subsequent reactions.
-------------------	---------------------------	-------	--

Synthesis Methodology and Potential Impurities

Understanding the manufacturing process is key to anticipating potential impurities. The most common laboratory and industrial synthesis of **4-Chloro-3-methylbenzoyl chloride** involves the chlorination of 4-chloro-3-methylbenzoic acid.^[1] Reagents like thionyl chloride (SOCl_2) or oxalyl chloride ($(\text{COCl})_2$) are typically used for this conversion.



[Click to download full resolution via product page](#)

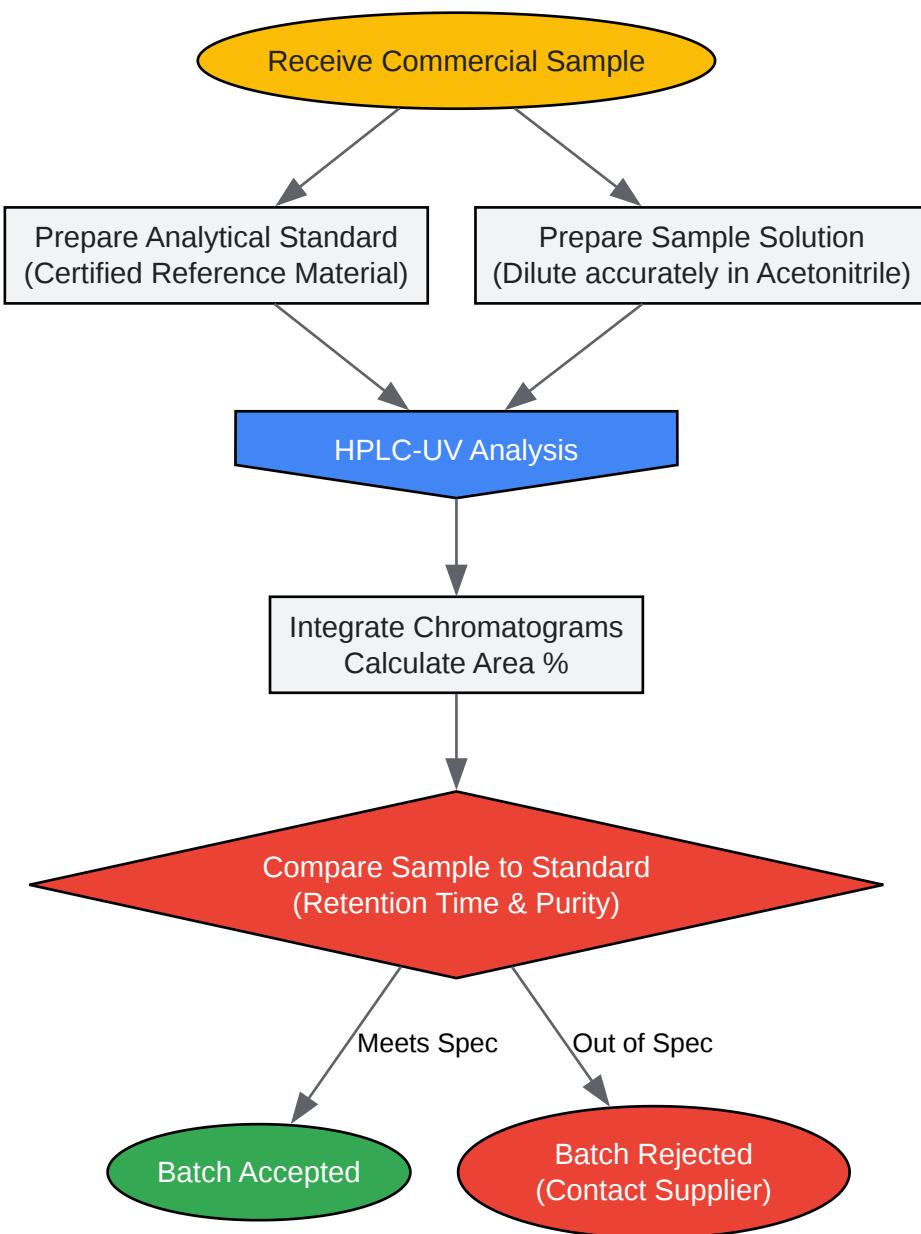
Caption: Common synthesis route for **4-Chloro-3-methylbenzoyl chloride**.

This process can lead to several predictable impurities:

- Unreacted Starting Material: Incomplete reaction can leave residual 4-chloro-3-methylbenzoic acid.
- Hydrolysis Product: Exposure to moisture during workup or storage will hydrolyze the product back to 4-chloro-3-methylbenzoic acid.[\[1\]](#)
- Over-chlorination Products: Under harsh conditions, chlorination on the aromatic ring or the methyl group could occur, though this is less common for this specific transformation.
- Residual Chlorinating Agent: Traces of thionyl chloride or its byproducts may remain if purification is inadequate.

Quality Control and Analytical Verification Workflow

It is best practice for a receiving laboratory to perform an independent identity and purity check, especially for critical applications. A High-Performance Liquid Chromatography (HPLC) method is suitable for verifying the purity of the material and detecting the primary impurity, 4-chloro-3-methylbenzoic acid.



[Click to download full resolution via product page](#)

Caption: A typical QC workflow for verifying the purity of incoming material.

Representative HPLC Protocol for Purity Analysis

- Mobile Phase Preparation: Prepare a mobile phase of 60:40 (v/v) Acetonitrile:Water with 0.1% Trifluoroacetic Acid (TFA). Filter and degas.
- Standard Preparation: Accurately weigh approximately 10 mg of a certified reference standard of **4-Chloro-3-methylbenzoyl chloride** and dissolve in 10 mL of acetonitrile to

create a 1 mg/mL stock solution.

- **Sample Preparation:** Prepare a sample solution at the same concentration (1 mg/mL) using the commercially supplied material. Caution: Due to the reactivity with water, perform dilutions in a dry solvent like acetonitrile and work quickly.
- **Chromatographic Conditions:**
 - Column: C18, 4.6 x 150 mm, 5 µm particle size.
 - Flow Rate: 1.0 mL/min.
 - Injection Volume: 10 µL.
 - Column Temperature: 30 °C.
 - UV Detection: 254 nm.
- **Analysis:** Inject the standard to establish the retention time. Inject the sample and integrate all peaks. The purity can be calculated based on the area percent of the main peak. The hydrolysis product, 4-chloro-3-methylbenzoic acid, will appear as a separate, more polar (earlier eluting) peak.

Safe Handling, Storage, and Disposal

4-Chloro-3-methylbenzoyl chloride is a corrosive substance that requires careful handling.^[3] It can cause severe skin burns and serious eye damage.^{[3][8][9]} Inhalation may also cause respiratory irritation.^[9]

- **Personal Protective Equipment (PPE):** Always wear chemical-resistant gloves, protective clothing, and eye/face protection (safety goggles and face shield).^{[8][9]}
- **Handling:** Use only in a well-ventilated area, preferably within a chemical fume hood.^[9] Avoid breathing vapors or mists.^[8] Keep away from moisture and water, as it reacts to release corrosive hydrogen chloride gas.^[10]
- **Storage:** Store in a tightly closed container in a dry, cool, and well-ventilated place. The container should be kept under an inert gas atmosphere (e.g., nitrogen or argon) to prevent

hydrolysis. Store locked up and away from incompatible materials.[9]

- Spills: Contain and absorb spills with sand, earth, or other inert, non-combustible material. Place in a suitable, labeled container for disposal.[8]
- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[9]

Conclusion

4-Chloro-3-methylbenzoyl chloride is a valuable reagent for chemical synthesis. For researchers in high-stakes fields like drug discovery, ensuring the quality and integrity of this starting material is a critical first step. By carefully selecting suppliers, scrutinizing the Certificate of Analysis, understanding potential impurities from the synthesis route, and implementing a robust internal quality control workflow, scientists can mitigate risks and ensure the reliability and reproducibility of their experimental results.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Buy 4-Chloro-3-methylbenzoyl chloride | 21900-24-3 [smolecule.com]
- 2. 4-CHLORO-3-METHYLBENZOYL CHLORIDE | CAS 21900-24-3 [matrix-fine-chemicals.com]
- 3. 4-Chloro-3-methylbenzoyl Chloride|CAS 21900-24-3 [benchchem.com]
- 4. 4-CHLORO-3-METHYLBENZOYL CHLORIDE - [sigmaaldrich.com]
- 5. 21900-24-3|4-Chloro-3-methylbenzoyl chloride|BLD Pharm [bldpharm.com]
- 6. aldlab-chemicals_4-chloro-3-methylbenzoyl chloride [aldlab.com]
- 7. 3-Chloro-4-methylbenzoyl chloride [oakwoodchemical.com]
- 8. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 9. fishersci.com [fishersci.com]

- 10. 4-Chlorobenzoyl Chloride [anshulchemicals.com]
- To cite this document: BenchChem. [Introduction to 4-Chloro-3-methylbenzoyl Chloride: A Versatile Synthetic Intermediate]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1601629#commercial-suppliers-of-4-chloro-3-methylbenzoyl-chloride>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com